

preparing TR-14035 stock solution and working concentrations

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Compound of Interest

Compound Name: TR-14035

Cat. No.: B1682992

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Application Notes and Protocols for TR-14035

For Researchers, Scientists, and Drug Development Professionals

Introduction

TR-14035 is a potent and orally bioavailable dual antagonist of integrin $\alpha 4 \beta 7$ and $\alpha 4 \beta 1$.^{[1][2][3]} Integrins are key regulators of leukocyte trafficking and adhesion, playing a critical role in inflammatory and autoimmune diseases.^{[4][5]} **TR-14035** inhibits the binding of these integrins to their ligands, such as Vascular Cell Adhesion Molecule-1 (VCAM-1) and Mucosal Addressin Cell Adhesion Molecule-1 (MAdCAM-1), thereby modulating inflammatory responses.^{[6][7]} These application notes provide detailed protocols for the preparation of **TR-14035** stock solutions and subsequent dilutions to working concentrations for in vitro and in vivo studies.

Physicochemical and Biological Properties

A summary of the key properties of **TR-14035** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	474.33 g/mol	[1]
Formula	C ₂₄ H ₂₁ Cl ₂ NO ₅	[1]
CAS Number	232271-19-1	[1]
Appearance	Powder	[8]
Purity	≥98%	[1]
Biological Activity	Dual antagonist of integrin $\alpha 4\beta 7$ (IC ₅₀ = 7 nM) and $\alpha 4\beta 1$ (IC ₅₀ = 87 nM)	[1][2][3]
Solubility	Soluble to 100 mM in DMSO and 20 mM in ethanol. Insoluble in water.	[1][9]
Storage	Store powder at -20°C for up to 3 years. Store stock solutions at -20°C for up to 1 year or -80°C for up to 2 years.	[3][8][9]

Experimental Protocols

Preparation of a 10 mM TR-14035 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TR-14035** in Dimethyl Sulfoxide (DMSO).

Materials:

- **TR-14035** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene or glass vial

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

- Equilibrate **TR-14035**: Allow the vial of **TR-14035** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Calculate Required DMSO Volume: To prepare a 10 mM stock solution, use the following formula: $\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of TR-14035 (mg)} / 474.33 \text{ g/mol}) * 100,000$ For example, to prepare a 10 mM stock solution from 1 mg of **TR-14035**: $\text{Volume of DMSO } (\mu\text{L}) = (1 \text{ mg} / 474.33 \text{ g/mol}) * 100,000 = 210.8 \mu\text{L}$
- Dissolve the Compound: Carefully add the calculated volume of anhydrous DMSO to the vial containing the **TR-14035** powder.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, briefly sonicate the solution in an ultrasonic bath to aid dissolution.[8] Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Preparation of Working Concentrations for In Vitro Assays

This protocol outlines the serial dilution of the 10 mM stock solution to desired working concentrations for cell-based assays.

Materials:

- 10 mM **TR-14035** stock solution in DMSO
- Appropriate cell culture medium or assay buffer

- Sterile microcentrifuge tubes or a 96-well plate
- Calibrated micropipettes and sterile tips

Procedure:

- **Determine Final DMSO Concentration:** It is crucial to maintain a low final concentration of DMSO in the assay (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Ensure the final DMSO concentration is consistent across all treatment groups, including the vehicle control.
- **Perform Serial Dilutions:**
 - For a 1 μM final working concentration in 1 mL of medium, add 0.1 μL of the 10 mM stock solution to 999.9 μL of medium.
 - For other concentrations, perform serial dilutions. For example, to prepare a 100 nM working solution, you can first dilute the 10 mM stock 1:100 in medium to create an intermediate 100 μM solution, and then dilute this intermediate solution 1:1000 in your final assay volume.
- **Vehicle Control:** Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **TR-14035** used in the experiment.
- **Example Dilution Series:** To create a dilution series from 1 μM down to 1 nM, you can perform 1:10 serial dilutions from your initial 1 μM working solution in the appropriate assay buffer or medium.

Recommended In Vitro Working Concentrations:

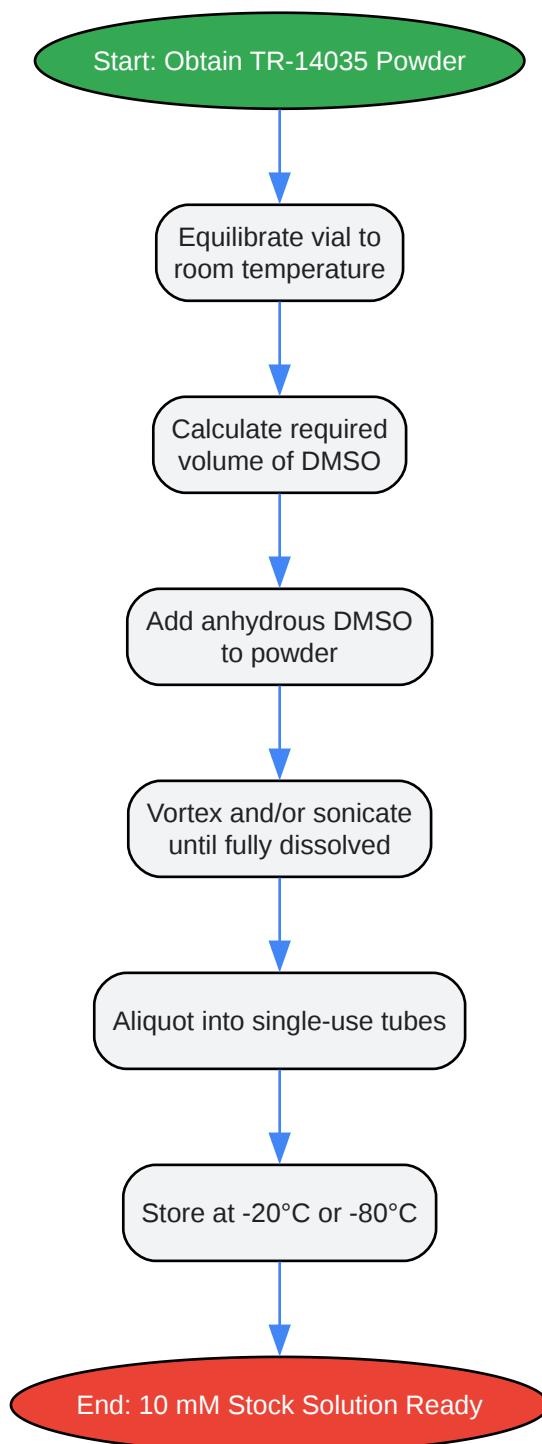
Application	Recommended Concentration Range	Reference
Cell Adhesion Assays	0.01 μM - 1 μM	[3] [10]
Integrin Binding Assays	0.1 nM - 100 nM	[7]

Visualizations

Signaling Pathway of TR-14035 Action

Caption: Mechanism of action of **TR-14035** as an integrin antagonist.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **TR-14035** stock solution.

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